

# An In-depth Technical Guide to the Physical Properties of Hexaethyldisiloxane

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## Compound of Interest

Compound Name: Hexaethyldisiloxane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Hexaethyldisiloxane** (CAS No. 994-49-0). The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound as a pharmaceutical intermediate or in other applications requiring a thorough understanding of its physical characteristics.<sup>[1][2]</sup> This document presents quantitative data in a structured format, details relevant experimental protocols for property determination, and includes a logical workflow for these experimental processes.

## Core Physical Properties

**Hexaethyldisiloxane** is a clear, colorless to pale yellow liquid organosilicon compound.<sup>[3][4]</sup> It is characterized by its insolubility in water and its role as a pharmaceutical intermediate.<sup>[1][2]</sup> A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of **Hexaethyldisiloxane**

Property	Value	Units	Conditions
Molecular Weight	246.54	g/mol	
Boiling Point	231 - 234.5	°C	at 760 mmHg
Melting Point	-115	°C	
Density	0.84 - 0.859	g/mL	at 20°C or 25°C
Kinematic Viscosity	2.35	cSt	at 20°C
Refractive Index	1.4320 - 1.4350	at 20°C	
Vapor Pressure	1	mmHg	at 60°C
Flash Point	76 - 87	°C	
Solubility	Insoluble	in water	

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Experimental Protocols for Property Determination

The following sections detail the methodologies for determining the key physical properties of **Hexaethyldisiloxane**. These protocols are based on internationally recognized standards to ensure accuracy and reproducibility.

### 2.1. Boiling Point Determination (Adapted from OECD Guideline 103)

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the standard atmospheric pressure.

- Apparatus: A suitable apparatus consists of a heating vessel, a thermometer or thermocouple for temperature measurement, and a device to detect the onset of boiling, such as an ebulliometer or a dynamic vapor pressure apparatus.
- Procedure:
  - A sample of **Hexaethyldisiloxane** is placed in the heating vessel.

- The sample is heated at a steady rate with constant stirring.
- The temperature at which continuous and vigorous boiling is observed is recorded as the boiling point.
- The observed boiling point is corrected to standard atmospheric pressure (101.325 kPa).

## 2.2. Melting Point Determination (Adapted from USP <741>)

The melting point is the temperature at which the substance transitions from a solid to a liquid state.

- Apparatus: A capillary melting point apparatus is used, consisting of a heated block and a calibrated thermometer or digital temperature sensor.
- Procedure:
  - A small, dried sample of solidified **Hexaethyldisiloxane** is packed into a capillary tube.
  - The capillary tube is placed in the heating block of the apparatus.
  - The sample is heated at a controlled rate.
  - The temperature at which the substance is observed to melt is recorded as the melting point.

## 2.3. Density Determination (Adapted from ASTM D4052)

Density is the mass per unit volume of a substance.

- Apparatus: A digital density meter, which utilizes an oscillating U-tube, is employed for this measurement.
- Procedure:
  - The digital density meter is calibrated using a certified reference standard.

- A sample of **Hexaethyldisiloxane** is introduced into the oscillating U-tube of the calibrated meter.
- The instrument measures the change in the oscillation frequency of the U-tube caused by the sample's mass.
- This frequency change is used to calculate and display the density of the liquid at the test temperature.

#### 2.4. Kinematic Viscosity Determination (Adapted from ASTM D445)

Kinematic viscosity is the measure of a fluid's internal resistance to flow under gravitational forces.

- Apparatus: A calibrated glass capillary viscometer is used, placed in a constant temperature bath.
- Procedure:
  - A volume of **Hexaethyldisiloxane** is introduced into the viscometer.
  - The viscometer is allowed to equilibrate to the test temperature in the constant temperature bath.
  - The time taken for the liquid to flow under gravity between two marked points on the viscometer is measured.
  - The kinematic viscosity is calculated by multiplying the measured flow time by the calibration constant of the viscometer.

#### 2.5. Refractive Index Determination (Adapted from ASTM D1218)

The refractive index is a measure of how light propagates through a substance.

- Apparatus: A calibrated refractometer, either manual (Abbe type) or digital, is used.
- Procedure:

- A small drop of **Hexaethyldisiloxane** is placed on the prism of the refractometer.
- The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The refractive index is read directly from the instrument's scale or digital display.
- The measurement is performed at a controlled temperature, typically 20°C.

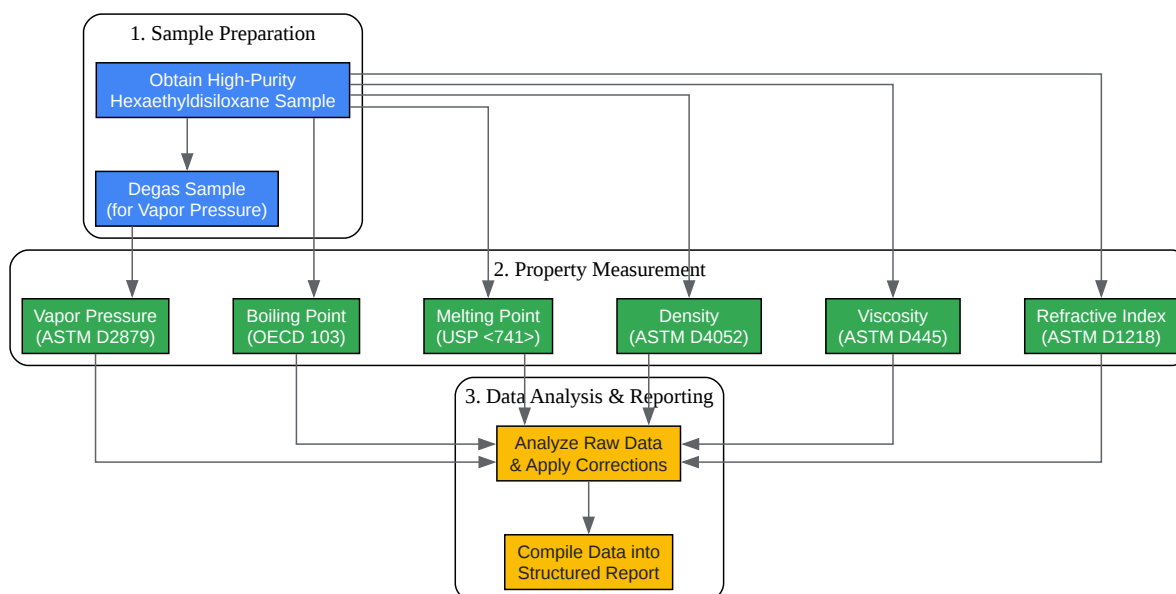
## 2.6. Vapor Pressure Determination (Adapted from ASTM D2879)

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature.

- Apparatus: An isoteniscope is used, which consists of a sample bulb connected to a manometer and a pressure-measuring device.
- Procedure:
  - A sample of **Hexaethyldisiloxane** is placed in the isoteniscope.
  - Dissolved and entrained gases are removed from the sample.
  - The isoteniscope is heated to the desired temperature in a controlled temperature bath.
  - The vapor pressure of the sample at that temperature is determined by measuring the pressure required to balance the manometer.

## Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **Hexaethyldisiloxane**.



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Caption: Workflow for Determining Physical Properties of **Hexaethyldisiloxane**.

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